

Technical Comparison: 5-Methyl-1-nitrosoindoline vs. Indapamide Impurity A

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Executive Summary

In the context of Indapamide API analysis, Indapamide Impurity A is the critical regulatory target, defined by pharmacopoeias (EP/USP) as 1-nitroso-2-methylindoline. It is a direct synthetic byproduct derived from the starting material, 2-methylindoline.

5-Methyl-1-nitrosoindoline is a structural isomer where the methyl group is located on the benzene ring (position 5) rather than the pyrrolidine ring (position 2). While not the primary regulatory impurity, it serves as a vital specificity marker in method development. Its structural similarity allows it to co-elute with Impurity A if chromatographic conditions are not optimized, potentially leading to false-positive quantifications or overestimation of risk.

This guide compares their physicochemical profiles, mutagenic potential based on Structure-Activity Relationships (SAR), and analytical performance.

Chemical & Structural Analysis[1]

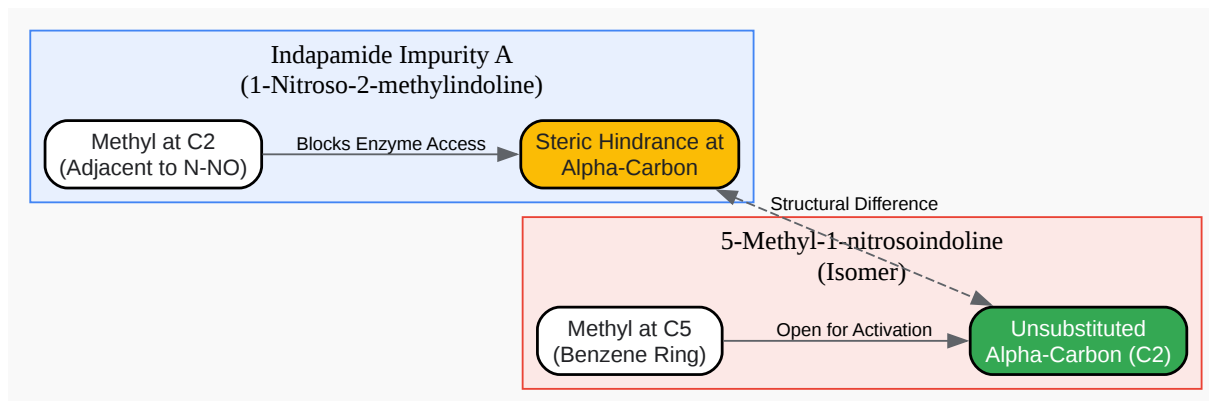
The core difference lies in the position of the methyl substituent relative to the N-nitroso (

) group. This positional isomerism fundamentally alters their steric environment and metabolic reactivity.

Feature	Indapamide Impurity A (Target)	5-Methyl-1-nitrosoindoline (Comparator)
IUPAC Name	1-Nitroso-2-methyl-2,3-dihydro-1H-indole	1-Nitroso-5-methyl-2,3-dihydro-1H-indole
CAS Number	85440-79-5	Research Grade / Custom Synthesis
Molecular Formula		
Molecular Weight	162.19 g/mol	162.19 g/mol
Methyl Position	C2 (Pyrrolidine Ring)	C5 (Benzene Ring)
Steric Environment	High Hindrance: Methyl group is adjacent to the nitroso moiety.	Low Hindrance: Methyl group is distal to the nitroso moiety.
Key Risk	Regulatory Compliance (EP/USP Limit)	Analytical Interference / Specificity Challenge

Structural Visualization (Graphviz)

The following diagram illustrates the structural isomerism and its impact on the "Alpha-Carbon," the critical site for metabolic activation.



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Caption: Comparison of methyl positioning. Impurity A possesses a methyl group at the C2 alpha-position, creating steric hindrance that impacts metabolic activation, unlike the 5-Methyl isomer.

Mutagenic Potential (SAR Assessment)

The "Cohort of Concern" classification for nitrosamines relies on the mechanism of

-hydroxylation. Metabolic enzymes (CYP450) typically hydroxylate the carbon atom adjacent to the N-nitroso group (

-carbon), leading to an unstable intermediate that collapses into a DNA-alkylating diazonium ion.

The "Blocking" Effect in Impurity A

- Mechanism: In Indapamide Impurity A, the -carbon (C2) is substituted with a methyl group.
- Impact: This substitution sterically hinders the approach of CYP450 enzymes and electronically stabilizes the C-H bond, making

-hydroxylation significantly more difficult compared to unsubstituted nitrosamines (like NDMA).

- Result: While still classified as a nitrosamine of concern, the mutagenic potency of 1-nitroso-2-methylindoline is theoretically lower than its 5-methyl isomer.

The "Open" Pathway in 5-Methyl-1-nitrosoindoline[2]

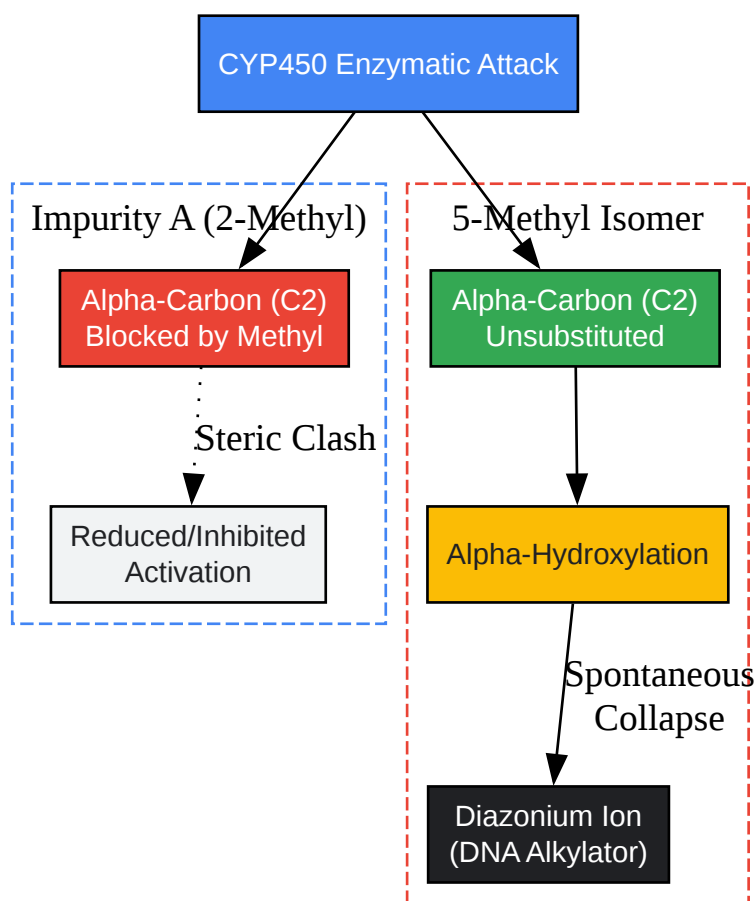
- Mechanism: The C2 position is unsubstituted (

).

- Impact: The

-carbon is accessible for hydroxylation. The distal 5-methyl group does not interfere with the N-nitroso reaction center.

- Result: This isomer represents a "classic" activation pathway, posing a theoretically higher mutagenic risk per unit mass if present.



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Caption: The Structure-Activity Relationship (SAR) showing how the C2-methyl group in Indapamide Impurity A hinders the metabolic activation pathway common to nitrosamines.

Analytical Performance & Methodology

Separating these isomers is the primary challenge in analytical method development. Because they share the same molecular weight (162.19) and similar fragmentation patterns (loss of NO radical, -30 Da), chromatographic resolution is mandatory. Mass spectrometry alone cannot distinguish them easily without high-resolution MSⁿ analysis.

Experimental Protocol: LC-MS/MS Separation

Objective: Achieve baseline separation (

) between Impurity A and the 5-Methyl isomer to ensure specificity.

1. Sample Preparation

- Diluent: Methanol:Water (50:50 v/v). Avoid 100% organic solvents to prevent peak fronting.
- Extraction: For drug product (tablets), crush and sonicate in diluent for 20 mins. Centrifuge at 10,000 rpm for 10 mins. Filter supernatant through 0.22 µm PTFE filter.

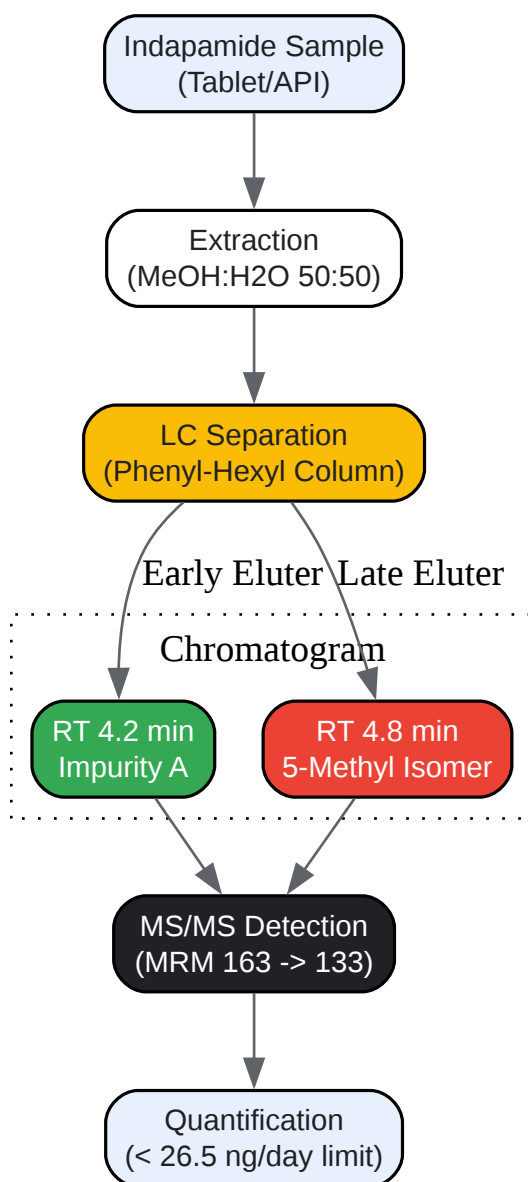
2. LC-MS/MS Parameters

- Instrument: Triple Quadrupole LC-MS (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Column: Phenyl-Hexyl or Biphenyl phase (100 x 2.1 mm, 1.7 µm).
 - Why? Phenyl phases provide superior selectivity for aromatic isomers via interactions compared to standard C18.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Methanol.
- Gradient:
 - 0-1 min: 5% B (Hold)
 - 1-6 min: 5% -> 60% B (Linear)
 - 6-8 min: 95% B (Wash)
- Detection (APC/ESI+):
 - MRM Transition:
(Loss of NO).
 - Qualifier:
(Ring cleavage).

3. Performance Data Comparison

Parameter	Indapamide Impurity A	5-Methyl-1-nitrosoindoline
Retention Time (Phenyl Column)	~4.2 min	~4.8 min
Elution Order	Elutes First (More polar due to N-adjacent methyl)	Elutes Second (More lipophilic)
LOD (Signal-to-Noise > 3)	0.05 ng/mL	0.05 ng/mL
Fragmentation (m/z 133)	High Intensity	High Intensity
Fragmentation (m/z 117)	Low (Specific to 2-Me loss)	Absent

Analytical Workflow Diagram



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Caption: Analytical workflow utilizing Phenyl-Hexyl stationary phase to resolve the critical pair of isomers before MS/MS quantification.

Conclusion & Recommendations

For researchers developing methods for Indapamide:

- Identity Matters: Ensure your reference standard is certified as 1-nitroso-2-methylindoline (CAS 85440-79-5).^[1] Using the 5-methyl isomer as a surrogate is scientifically inaccurate due to different metabolic activation potentials.

- **Specificity Check:** During validation, inject the 5-methyl isomer (if available) to prove your method can distinguish the regulatory impurity from potential isomers.
- **Risk Assessment:** Leverage the steric hindrance argument (2-methyl substitution) if toxicological data is required to support higher Acceptable Intake (AI) limits, as this structure is less prone to alpha-hydroxylation than generic nitrosamines.

References

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